

N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide physical and chemical properties

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Compound of Interest

Compound Name: *N,N'*-DICYCLOHEXYL-2,6-NAPHTHALENEDICARBOXAMID
E

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An In-depth Technical Guide to N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide is a synthetic organic compound with significant applications in materials science, primarily as a nucleating agent for polymers. Its rigid naphthalene core and flexible cyclohexylamide side chains impart unique properties that influence the crystallization behavior of polymers like polypropylene. This technical guide provides a comprehensive overview of the known physical and chemical properties of **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide**, its synthesis, and its mechanism of action as a nucleating agent.

Physical and Chemical Properties

N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide is a white to off-white solid at room temperature. It is characterized by its high thermal stability, with a melting point reported to be

above 300°C.^[1] While experimental data for some properties are not readily available in the public domain, predicted values offer valuable insights.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₀ N ₂ O ₂	[1][2][3][4]
Molecular Weight	378.51 g/mol	[1][2][3][4]
Melting Point	> 300 °C	[1]
Boiling Point (Predicted)	675.3 ± 55.0 °C	[4]
Density (Predicted)	1.16 ± 0.1 g/cm ³	[4]
Water Solubility (Estimated)	Very low	
Appearance	White to off-white solid	

Synthesis

The synthesis of **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide** is typically achieved through a two-step process starting from 2,6-naphthalenedicarboxylic acid.

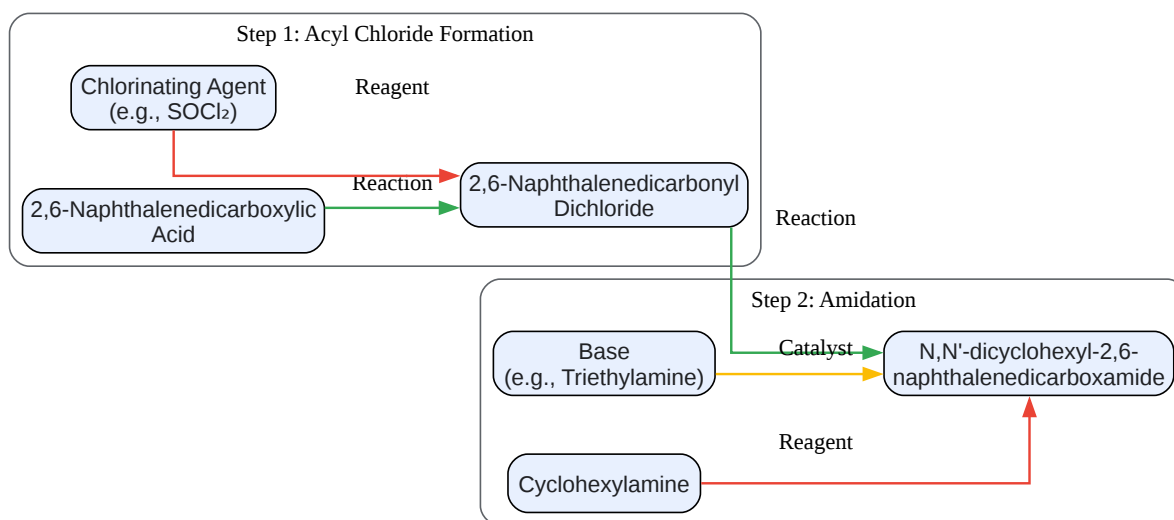
Experimental Protocol: General Outline

Step 1: Formation of 2,6-Naphthalenedicarbonyl Dichloride

2,6-Naphthalenedicarboxylic acid is reacted with a chlorinating agent, such as thionyl chloride (SOCl₂) or oxalyl chloride, to form the corresponding diacyl chloride. This reaction is typically carried out in an inert solvent under reflux.

Step 2: Amidation with Cyclohexylamine

The resulting 2,6-naphthalenedicarbonyl dichloride is then reacted with cyclohexylamine in the presence of a base, such as triethylamine or pyridine, to yield **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide**. The base is necessary to neutralize the hydrochloric acid byproduct of the reaction. The crude product is typically purified by recrystallization.



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General synthesis workflow for **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide**.

Spectroscopic and Thermal Analysis

Detailed experimental spectra (^1H NMR, ^{13}C NMR, FTIR, Mass Spectrometry) and thermal analysis data (TGA, DSC) for **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide** are not readily available in the public domain based on the conducted searches. While mass spectral data is indicated to be available in some databases, access to the actual spectra is restricted. [5]

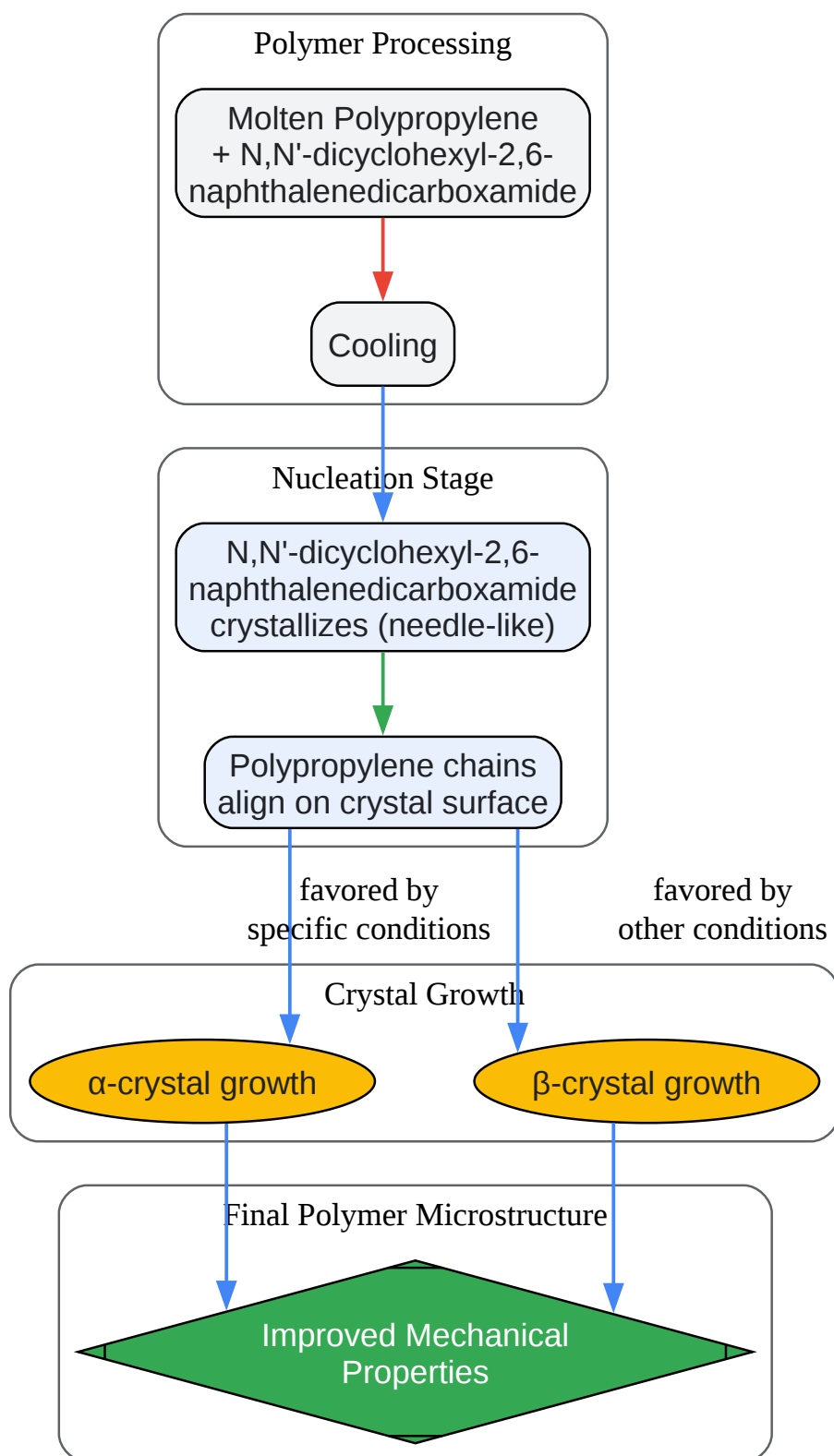
Mechanism of Action as a Nucleating Agent

N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide is a highly effective nucleating agent for isotactic polypropylene (iPP), where it exhibits a "dual nucleation" capability. This means it can

induce the formation of both the α and β crystalline forms of polypropylene, which have different mechanical properties.

The needle-like crystalline structure of **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide** provides a template for the alignment of polypropylene chains, initiating crystallization at temperatures higher than the polymer would crystallize on its own. This leads to a finer and more uniform crystalline structure in the final polymer product, resulting in improved mechanical properties such as stiffness, toughness, and heat resistance.

The specific formation of α or β phases is dependent on the processing conditions, such as the cooling rate and the concentration of the nucleating agent.



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Mechanism of dual nucleation of polypropylene by **N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide**.

Conclusion

N,N'-dicyclohexyl-2,6-naphthalenedicarboxamide is a valuable compound in the field of polymer science due to its efficacy as a nucleating agent. Its well-defined chemical structure and high thermal stability contribute to its performance in modifying the crystalline morphology of polymers like polypropylene. While a comprehensive set of experimental data for its physical and chemical properties is not fully available in the public domain, the existing information provides a strong foundation for its application and further research. Future work could focus on the detailed characterization of this compound and the precise elucidation of the factors controlling its dual nucleation behavior.

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